

Personal protective equipment for handling Psora-4

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Compound of Interest

Compound Name: Psora-4

Cat. No.: B1678303

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Essential Safety and Handling Guide for Psora-4

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Psora-4** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

Hazard Identification and Safety Data

Psora-4 presents several health and environmental hazards that necessitate careful handling. It is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation.[1][2] Furthermore, it is very toxic to aquatic life with long-lasting effects.[3]

Quantitative Safety and Physical Data:

Parameter	Value	Source
GHS Hazard Statements	H302, H315, H319, H335, H410, H413	[2][3]
Signal Word	Warning	[4]
CAS Number	724709-68-6	[1][3]
Molecular Formula	C21H18O4	[3]
Molecular Weight	334.36 g/mol	[3]
Form	Crystalline solid	
Solubility	Soluble in DMSO (approx. 10 mg/ml)	[5]
Storage Temperature	-20°C	[3][5]

Personal Protective Equipment (PPE)

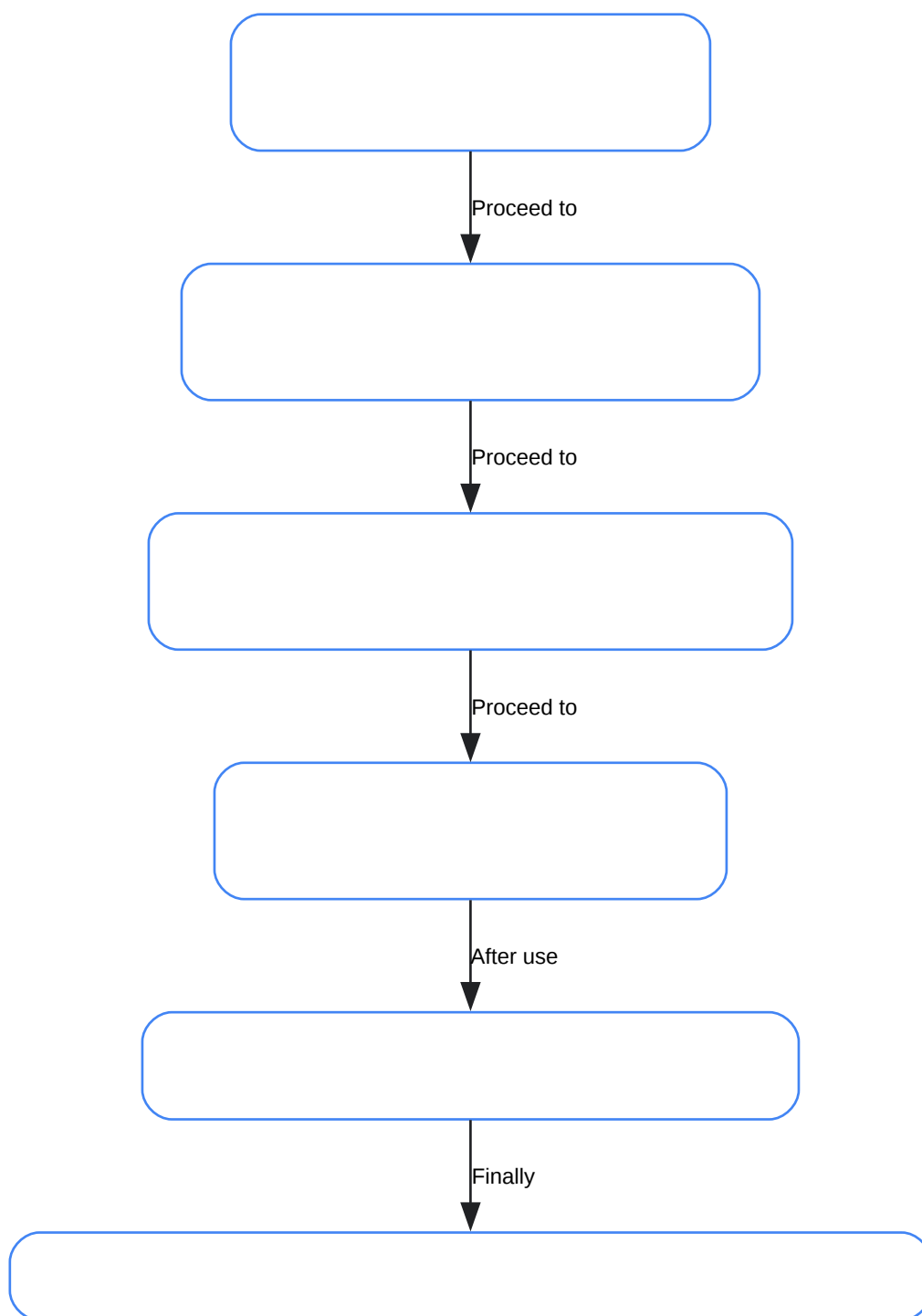
The use of appropriate personal protective equipment is mandatory when handling **Psora-4** to minimize exposure and ensure personal safety.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye/Face Protection:** Safety glasses with side shields or goggles are essential to prevent eye contact.
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a dust mask (e.g., N95) is necessary.

Safe Handling and Operational Protocol

Adherence to the following step-by-step protocol is crucial for the safe handling of **Psora-4**.

Experimental Workflow for Safe Handling:



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Caption: Workflow for the safe handling of **Psora-4**.

Step-by-Step Protocol:

- Preparation:
 - Ensure you are wearing all required PPE as detailed in Section 2.
 - Work in a well-ventilated area, preferably a chemical fume hood.[\[3\]](#)
 - Cover the work surface with an absorbent, disposable liner.
 - Have an emergency eye wash station and safety shower readily accessible.[\[3\]](#)
- Weighing and Handling:
 - When handling the solid form, avoid creating dust.[\[3\]](#)
 - Use a micro-spatula for transferring the powder.
 - Close the container tightly after use.
- Dissolving:
 - **Psora-4** is soluble in organic solvents such as DMSO.[\[5\]](#)
 - When preparing a stock solution, it is recommended to purge the solvent with an inert gas.
[\[5\]](#)
 - Add the solvent to the crystalline solid slowly to avoid splashing.
- In Case of a Spill:
 - Evacuate the area if the spill is large or generates significant dust.
 - For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).[\[3\]](#)[\[6\]](#)
 - Place the absorbed material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent.

Disposal Plan

Proper disposal of **Psora-4** and any contaminated materials is critical to prevent environmental harm.

- **Waste Collection:** All waste materials, including unused **Psora-4**, contaminated PPE, and cleaning materials, must be collected in a clearly labeled, sealed container for hazardous waste.
- **Disposal Method:** Disposal should be carried out by a licensed professional waste disposal service.^[6] The recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[6]
- **Environmental Precautions:** Do not allow **Psora-4** to enter drains or waterways.^[3] Collect any spillage.^[3] Disposal must be in accordance with all federal, state, and local regulations.^[3]^[6]

By adhering to these guidelines, researchers can safely handle **Psora-4** while minimizing risks to themselves and the environment. Always consult the most recent Safety Data Sheet (SDS) for **Psora-4** before use.

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